

reaction kinetics of calcium thiosulfate with acidic solutions

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An In-depth Technical Guide on the Reaction Kinetics of Thiosulfate with Acidic Solutions

Audience: Researchers, scientists, and drug development professionals.

Introduction

The reaction of thiosulfate ions ($S_2O_3^{2-}$) with acidic solutions is a classic chemical kinetics study, primarily characterized by the formation of a colloidal sulfur precipitate. This reaction serves as an excellent model for investigating the factors that influence reaction rates, such as concentration and temperature.[1][2][3] While this guide specifies **calcium thiosulfate**, the vast majority of available research focuses on sodium thiosulfate ($Na_2S_2O_3$). However, as the reaction fundamentally involves the thiosulfate anion and hydrogen ions, the kinetic principles and reaction mechanisms are considered analogous, with the cation (Ca^{2+} or Na^+) acting as a spectator ion.

In an acidic environment, the thiosulfate ion undergoes a disproportionation reaction, where it is simultaneously oxidized and reduced, yielding elemental sulfur and sulfur dioxide.[4][5] The overall ionic equation for this reaction is:

$$S_2O_3^{2-}(aq) + 2H^+(aq) \rightarrow S(s) + SO_2(g) + H_2O(l)[1][4][6]$$

The sulfur produced is insoluble and forms a fine colloidal suspension, causing the solution to become progressively cloudy and opaque.[1][6] This change in turbidity is the most common method used to monitor the progress of the reaction and determine its rate.[6][7][8]



Reaction Mechanism and Rate Law

The decomposition of thiosulfate in an acidic solution is not a single-step process. The proposed mechanism involves an initial protonation of the thiosulfate ion to form thiosulfuric acid (H₂S₂O₃), which is unstable and subsequently decomposes.[9]

A simplified proposed mechanism is as follows:

- Protonation (Fast Equilibrium): $S_2O_3^{2-}(aq) + H^+(aq) \rightleftharpoons HS_2O_3^-(aq)$
- Further Protonation (Slow, Rate-Determining): HS₂O₃[−](aq) + H⁺(aq) → H₂S₂O₃(aq)
- Decomposition (Fast): H₂S₂O₃(aq) → S(s) + H₂SO₃(aq)
- Sulfurous Acid Decomposition: H₂SO₃(aq) ≠ SO₂(aq) + H₂O(l)

Another proposed mechanism suggests a bimolecular reaction between protonated and unprotonated thiosulfate ions.[10]



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Caption: Proposed reaction pathway for the acid-catalyzed decomposition of thiosulfate.



The general form of the differential rate law for this reaction is expressed as:

Rate = $k[S_2O_3^2] \times [H^+]^y[6][11]$

Where:

- k is the rate constant.
- $[S_2O_3^{2-}]$ is the concentration of the thiosulfate ion.
- [H⁺] is the concentration of the hydrogen ion.
- x and y are the orders of the reaction with respect to each reactant, which must be determined experimentally.[6][11]

The determination of the reaction orders 'x' and 'y' has been the subject of numerous studies, with varying results reported, suggesting a complex kinetic relationship.

Experimental Protocols

The rate of reaction is typically determined by monitoring the time it takes for a certain amount of sulfur to precipitate. This is often achieved by measuring the time until the solution's turbidity obscures a mark placed beneath the reaction vessel.[6][12] More sophisticated methods utilize a light sensor or colorimeter to measure the change in light transmittance or absorbance as the colloidal sulfur forms.[7][11][13]

Protocol: Initial Rate Method (Disappearing Cross)

This method determines the initial rate of reaction by measuring the time (t) required to produce a fixed amount of sulfur precipitate. The initial rate is considered to be inversely proportional to this time (Rate $\propto 1/t$).[2]

Materials:

- Calcium thiosulfate (or sodium thiosulfate) solution of known concentration (e.g., 0.15 M).
 [13]
- Hydrochloric acid (HCl) solution of known concentration (e.g., 2.0 M).[14]



- · Distilled water.
- Glass beakers or conical flasks of identical size.[6][14]
- Graduated cylinders.
- Stopwatch.
- White paper with a black "X" marked on it.[6][14]

Procedure:

- Preparation: Mark a distinct "X" on a piece of paper. Place a clean, dry beaker on top of the "X".[14]
- Varying Thiosulfate Concentration:
 - For the first trial, add a specific volume of the thiosulfate solution (e.g., 50 mL of 0.15 M Na₂S₂O₃) to the beaker.[15]
 - Measure a fixed volume of the acid solution (e.g., 5.0 mL of 2.0 M HCl) in a separate graduated cylinder.[14]
 - Simultaneously pour the acid into the thiosulfate solution, swirl the mixture once, and start the stopwatch.[14][15]
 - Look down through the solution from directly above the beaker. Stop the stopwatch the moment the "X" is no longer visible.[6][14]
 - Record the time (t).
 - Repeat the experiment using different concentrations of thiosulfate solution. This is achieved by diluting the stock solution with distilled water while keeping the total volume constant.[12][15] The concentration of HCl must be kept constant for this series of experiments.[13]
- Varying Acid Concentration:

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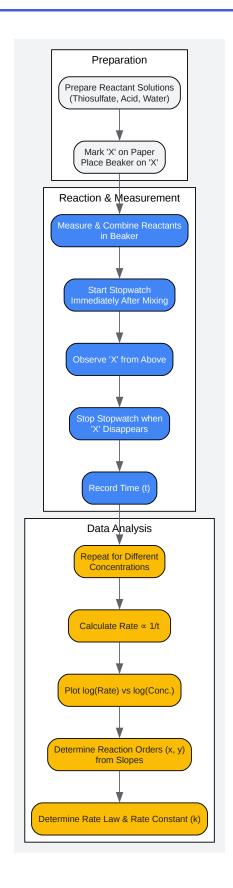


 Repeat the procedure, but this time use a constant concentration of thiosulfate and vary the concentration of the hydrochloric acid.[6]

• Data Analysis:

- o Calculate the initial concentration of each reactant in the final mixture for every trial.
- Calculate the relative initial rate for each trial as 1/t.
- Plot graphs of log(Rate) vs. log([S₂O₃²⁻]) (at constant [H⁺]) and log(Rate) vs. log([H⁺]) (at constant [S₂O₃²⁻]). The slopes of these lines will give the order of the reaction with respect to each reactant (x and y).





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Caption: General experimental workflow for the initial rate method.



Quantitative Data Summary

The experimentally determined orders of reaction for the decomposition of thiosulfate in acid vary across different studies and conditions. This complexity may arise from the multi-step nature of the reaction mechanism.

Table 1: Reported Reaction Orders for Rate = $k[S_2O_3^{2-}]^x[H^+]^y$

Source / Study	Order w.r.t. S₂O₃²− (x)	Order w.r.t. H ⁺ (y)	Notes	
Typical High School/Undergraduate Experiment	1	0	Often observed under specific concentration ranges; simplifies the analysis.[16]	
Dinegar, Smellie, and La Mer (1951)[10]	~1.5 (3/2)	~0.5 (1/2)	Spectrophotometric study at constant ionic strength, suggesting a complex mechanism. [10]	
Flinn Scientific[14]	3/2	1/2	Noted to occur at lower concentrations of sodium thiosulfate.	
Doc Brown's Chemistry[4]	1	1	Stated as an expected outcome based on the interaction of oppositely charged ions.	
Lucky Science[6]	2	0	Based on sample data where varying [H+] had no significant effect on reaction time.	

Table 2: Sample Experimental Data Collection Template



This table is a template for organizing data collected using the "Disappearing Cross" protocol.

Trial	Vol. Na ₂ S ₂ O ₃ (mL)	Vol. H₂O (mL)	Vol. HCI (mL)	Total Vol. (mL)	Initial [Na2S2 O₃] (M)	Initial [HCl] (M)	Time (t) (s)	Rate (1/t) (s ⁻¹)
1	50	0	5	55				
2	40	10	5	55				
3	30	20	5	55	_			
4	20	30	5	55	_			
5	10	40	5	55				

Note: Initial concentrations must be calculated based on the final total volume after mixing.

Conclusion

The reaction between **calcium thiosulfate** and acidic solutions is a classic example of a disproportionation reaction with complex kinetics. The rate is dependent on the concentrations of both the thiosulfate ion and the hydrogen ion, though the precise orders of reaction can vary with experimental conditions. The formation of colloidal sulfur provides a convenient visual and instrumental method for monitoring the reaction's progress. Understanding this reaction requires careful experimental design and data analysis to elucidate the rate law and gain insight into the multi-step reaction mechanism. For researchers, this system serves as a valuable model for studying colloidal formation and complex reaction pathways.

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